

Chemical Hazard Profile & Mechanistic Causality

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Compound of Interest

Compound Name: 1-Allylpyrrolidine

CAS No.: 24420-11-9

Cat. No.: B14054237

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Understanding the molecular behavior of **1-Allylpyrrolidine** is critical for designing effective safety protocols.

- **Flammability (H226):** The presence of the allyl group and the hydrocarbon backbone renders this compound volatile and flammable. It readily forms explosive mixtures with air at elevated temperatures ([1]).
- **Toxicity & Corrosivity (H301, H312, H315, H318):** As a tertiary amine, the nitrogen atom possesses an unshared electron pair, making the molecule highly nucleophilic and basic. Upon contact with biological tissues (skin, ocular mucosa), it rapidly abstracts protons from water, generating localized hydroxide ions that cause severe chemical burns and protein denaturation. Systemic absorption via ingestion or dermal contact leads to acute toxicity ([1]).

Quantitative Data Summary

The following table summarizes the critical physicochemical and hazard data required for risk assessment:

Property / Hazard	Value / Classification	Causality / Operational Impact
Chemical Formula	C7H13N	High carbon/nitrogen ratio requires complete combustion during disposal.
Molecular Weight	111.18 g/mol	Low molecular weight contributes to higher volatility and vapor pressure.
CAS Registry Number	24420-11-9	Unique identifier for tracking and waste manifesting.
GHS Hazard Codes	H226, H301, H312, H315, H318	Dictates the need for flammable storage, strict PPE, and segregated waste streams.
Reactivity Profile	Basic, Nucleophilic	Exothermic reaction with acids; incompatible with strong oxidizing agents.

Operational Handling Protocols

To mitigate the risks associated with its volatility and basicity, adhere to the following self-validating workflow during experimental use:

- Step 1: Engineering Controls Setup: Conduct all transfers and reactions involving **1-Allylpyrrolidine** inside a certified chemical fume hood with a minimum face velocity of 100 fpm.
 - Validation: Verify the fume hood monitor displays adequate airflow (green indicator) before unsealing the chemical container.
- Step 2: PPE Selection: Wear heavy-duty butyl rubber or nitrile gloves, a flame-resistant lab coat, and tightly sealed chemical splash goggles.

- Causality: Standard latex gloves offer poor resistance to organic amines and will rapidly degrade, leading to dermal exposure.
- Step 3: Inert Atmosphere Handling: For highly sensitive or large-scale reactions, purge the reaction vessel with inert gas (Nitrogen or Argon) to displace oxygen.
 - Causality: Minimizes the risk of ignition of flammable vapors and prevents unwanted oxidation of the amine.

Step-by-Step Disposal Procedures

1-Allylpyrrolidine must be treated as a highly hazardous, flammable, and toxic waste stream. Never dispose of organic amines down the drain.

- Step 1: Waste Segregation (Critical)
 - Separate **1-Allylpyrrolidine** waste from strong acids, heavy metals, and oxidizing agents.
 - Causality: Mixing concentrated amines with acids results in rapid, highly exothermic salt formation (pyrrolidinium salts), which can cause solvent boiling, pressure buildup, and container rupture.
- Step 2: Primary Containment
 - Collect the waste in a high-density polyethylene (HDPE) or glass carboy. Avoid metal containers.
 - Causality: The basic nature of the amine can slowly corrode certain metal alloys over time, compromising container integrity.
- Step 3: Categorization
 - If mixed with halogenated solvents (e.g., Dichloromethane, Chloroform), designate as Halogenated Flammable Waste.
 - If mixed only with non-halogenated solvents (e.g., Ethanol, Hexane), designate as Non-Halogenated Flammable Waste.

- Validation: Visually inspect the waste carboy for phase separation. If phase separation occurs, ensure the container is explicitly rated for mixed-phase organic waste.
- Step 4: Labeling and Storage
 - Affix a GHS-compliant hazardous waste label detailing the exact volume percentage of **1-Allylpyrrolidine**. Store the sealed carboy in a secondary containment tray within a grounded, ventilated flammable storage cabinet.
- Step 5: Final Disposal (Incineration)
 - Transfer the waste to a licensed hazardous waste management facility for high-temperature incineration, as mandated by standard laboratory safety frameworks ([2]).
 - Causality: High-temperature incineration ($>1000^{\circ}\text{C}$) is required to completely cleave the C-N bonds, converting the toxic amine into harmless nitrogen gas (N_2), carbon dioxide, and water vapor, preventing environmental contamination.

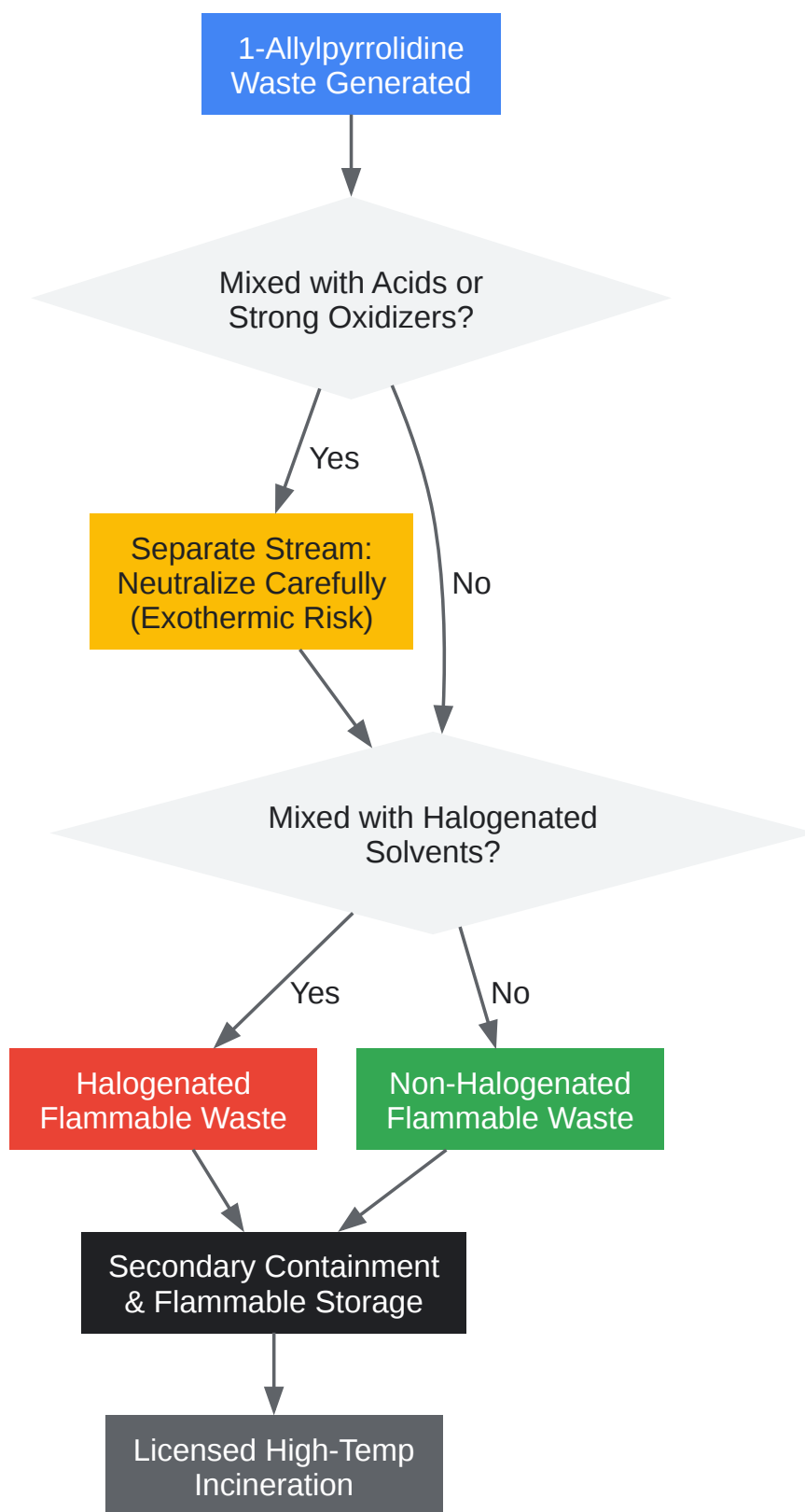
Spill Response Workflow

In the event of a localized spill inside the laboratory:

- Evacuate & Ventilate: Immediately alert personnel, evacuate the immediate area, and ensure the fume hood or room ventilation is operating at maximum capacity.
- Eliminate Ignition Sources: Turn off all hot plates, stirrers, and nearby electrical equipment.
- Containment: Don appropriate PPE (including a respirator if outside a fume hood). Surround the spill with an inert, non-combustible absorbent material such as dry sand, vermiculite, or a commercial spill kit pad.
 - Causality: Never use combustible absorbents like sawdust or paper towels, as the flammable amine vapors can turn these materials into severe fire hazards.
- Neutralization & Collection: Carefully sweep the absorbed mixture using non-sparking tools into a chemical-resistant, sealable container. Label as "Hazardous Spill Debris - Flammable Amine."

- Decontamination: Wash the spill surface with a mild, dilute acidic solution (e.g., 5% acetic acid) to neutralize residual basic amine, followed by a thorough water rinse.
 - Validation: Test the final rinse water on the surface with pH paper to confirm a neutral pH (6.5-7.5), verifying complete decontamination.

Waste Segregation and Disposal Workflow Diagram



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Workflow for the safe segregation and incineration of **1-Allylpyrrolidine** waste.

References

- Title: Pyrrolidine, 1-(2-propenyl)- | C7H13N | CID 558434 Source: PubChem (National Institutes of Health) URL:[[Link](#)]
- Title: Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards Source: National Center for Biotechnology Information (NCBI Bookshelf) URL:[[Link](#)]

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Sources

- 1. Pyrrolidine, 1-(2-propenyl)- | C7H13N | CID 558434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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